

3-Chloro-4-methylphenylisocyanide chemical properties

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Compound of Interest

Compound Name: 3-Chloro-4-methylphenylisocyanide

CAS No.: 112675-35-1

Cat. No.: B053003

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Technical Guide: 3-Chloro-4-methylphenylisocyanide

CAS: 112675-35-1 | Formula: C_8H_6ClN | MW: 151.59 g/mol

Executive Summary

3-Chloro-4-methylphenylisocyanide (also known as 3-chloro-4-methylphenyl isonitrile) is a specialized C1 building block used primarily in diversity-oriented synthesis (DOS). Unlike its isocyanate counterpart ($-N=C=O$), which acts as an electrophile, the isocyanide functionality ($-N\equiv C$) exhibits unique "divalent" carbon reactivity. It serves as a radical acceptor and a key component in multicomponent reactions (MCRs) such as the Ugi and Passerini reactions.

This guide details the synthesis, handling, and application of this reagent.^[1] Researchers must note that isocyanides are potent odorants and potential respiratory sensitizers; strict adherence to fume hood protocols is non-negotiable.

Physicochemical Profile

Property	Data	Notes
Structure	Ar–N≡C	Terminal isocyanide on a 3-Cl, 4-Me substituted phenyl ring. [2]
Appearance	Off-white solid or oil	Low melting point; often handled as a liquid.
Odor	Pungent, Acrid	Detectable at ppb levels. "Horrible" is the standard descriptor.
Solubility	DCM, THF, MeOH	Hydrophobic; poor water solubility.
Reactivity	Alpha-Addition	Reacts with electrophiles and nucleophiles at the same carbon.
Stability	Acid Sensitive	Hydrolyzes back to formamide/amine in acidic aqueous media.

Synthetic Protocol: Preparation from Aniline

Commercially available **3-chloro-4-methylphenylisocyanide** is rare and expensive. The standard laboratory protocol involves a two-step sequence starting from the abundant precursor 3-chloro-4-methylaniline (CAS 95-74-9).

Step 1: Formylation

Objective: Convert the primary amine to the N-formamide.

- Reagents: 3-Chloro-4-methylaniline (1.0 equiv), Ethyl formate (excess) or Formic acid/Acetic anhydride (1:1 mixed anhydride).
- Procedure (Ethyl Formate Reflux):

- Dissolve aniline in ethyl formate (0.5 M concentration).
- Reflux for 12–16 hours. Monitor by TLC (amine spot disappearance).
- Concentrate in vacuo. The resulting solid is usually pure enough for Step 2.
- Yield Target: >90%.[\[3\]](#)

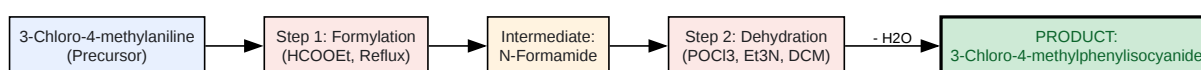
Step 2: Dehydration (The Burgess or POCl₃ Method)

Objective: Dehydrate the formamide to the isocyanide. Caution: This step generates the foul-smelling product.[\[4\]](#) All glassware must be decontaminated immediately after use.

Protocol (POCl₃/Et₃N Method):

- Setup: Flame-dried 3-neck flask, N₂ atmosphere, -78°C cooling bath (or 0°C if strictly controlled).
- Dissolution: Dissolve N-(3-chloro-4-methylphenyl)formamide (1.0 equiv) and Triethylamine (Et₃N, 5.0 equiv) in anhydrous DCM (0.2 M).
- Addition: Dropwise add Phosphorus Oxychloride (POCl₃, 1.1 equiv) over 30 minutes. Maintain temp < 0°C.
- Reaction: Stir at 0°C for 1 hour. The solution typically turns brown/orange.
- Quench: Pour mixture into an ice-cold saturated Na₂CO₃ solution (buffered quench is critical to prevent acid hydrolysis of the isocyanide).
- Extraction: Extract with DCM (3x). Wash combined organics with brine.[\[5\]](#)
- Purification: Flash chromatography (Silica, Hexanes/EtOAc + 1% Et₃N). The triethylamine prevents silica-induced hydrolysis.

Synthesis Workflow Diagram



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Figure 1: Two-step synthesis of the target isocyanide from its aniline precursor.[5][6]

Application: The Ugi 4-Component Reaction (U-4CR)

The primary utility of **3-chloro-4-methylphenylisocyanide** is in the synthesis of peptidomimetic scaffolds via the Ugi reaction. This reaction couples an amine, an aldehyde, a carboxylic acid, and the isocyanide in a "one-pot" procedure.

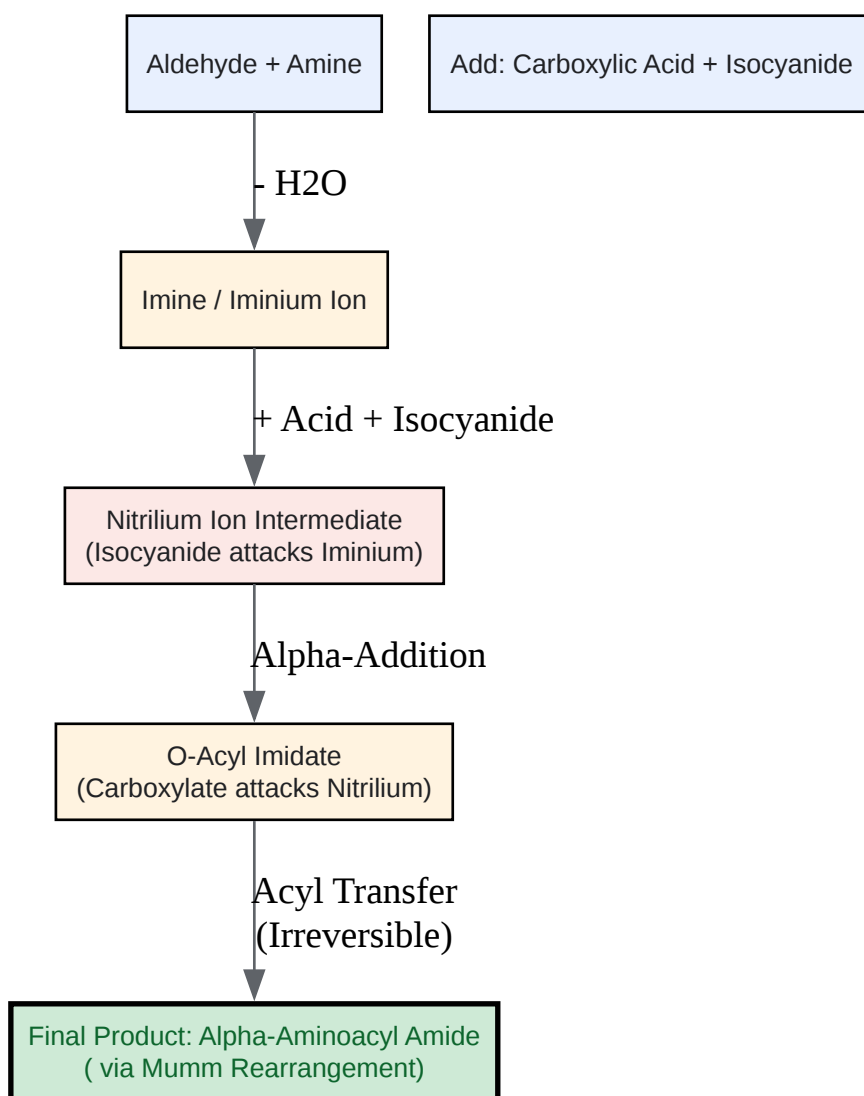
Mechanism & Logic

The reaction is driven by the unique ability of the isocyanide carbon to act as a nucleophile (attacking the iminium ion) and then immediately as an electrophile (accepting the carboxylate).

Experimental Protocol (U-4CR)

- Solvent: Methanol (MeOH) or 2,2,2-Trifluoroethanol (TFE). TFE often accelerates the reaction.
- Concentration: High concentration (1.0 M) favors the reaction.
- Sequence:
 - Add Aldehyde (1.0 equiv) and Amine (1.0 equiv) to the vial. Stir 30 min to pre-form the imine (dehydrating agents like Na₂SO₄ are optional but helpful).
 - Add Carboxylic Acid (1.0 equiv).[5]
 - Add **3-Chloro-4-methylphenylisocyanide** (1.0 equiv) last.
- Conditions: Stir at Room Temperature for 12–24 hours.
- Workup: Evaporate solvent. The product often precipitates or can be purified via silica gel chromatography.

Mechanistic Pathway Diagram



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Figure 2: The Ugi reaction mechanism, highlighting the critical Mumm Rearrangement step.[7]

Safety & Decontamination (Critical)

The Odor Hazard

Isocyanides are notorious for their vile odor, described as "Godzilla's gym sock." The smell clings to clothing and skin for days.

- Containment: ALL work must be done in a high-efficiency fume hood.

- Double-Gloving: Wear two pairs of nitrile gloves. Discard the outer pair inside the hood before exiting.

Decontamination Protocol

Do not wash isocyanide-contaminated glassware directly in the sink.

- The "Kill Bath": Prepare a bath of Acetone : Bleach (10:1) or dilute Hydrochloric Acid (1 M).
- Soak: Submerge all glassware, syringes, and stir bars in the bath for 2 hours.
 - Chemistry: Acid hydrolyzes the isocyanide back to the amine (smells like aniline, manageable) and formic acid. Bleach oxidizes it to the isocyanate (less volatile).
- Disposal: Dispose of the neutralized liquid as hazardous organic waste.

References

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